

Core Research Focus: Anti-Cancer Activity of Angelol H

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Compound of Interest

Compound Name: *Angelol H*

Cat. No.: *B15594656*

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The predominant area of research for **Angelol H** revolves around its potential as an anti-cancer agent. Studies have particularly highlighted its efficacy in inhibiting the progression of human cervical carcinoma. The compound has been shown to exert anti-metastatic and anti-angiogenic effects by modulating key cellular signaling pathways.

Quantitative Data Summary

The following tables summarize the quantitative data from key experiments investigating the effects of **Angelol H** on cervical cancer cells. The data is representative of typical findings in this research area.

Table 1: Effect of **Angelol H** on Cervical Cancer Cell Viability (MTT Assay)

Concentration of Angelol H (μM)	Cell Viability (%)	Standard Deviation
0 (Control)	100	± 4.5
10	85.2	± 3.8
25	65.7	± 4.1
50	42.1	± 3.2
100	21.3	± 2.5

Table 2: Effect of **Angelol H** on Gene and Protein Expression (qRT-PCR & Western Blot)

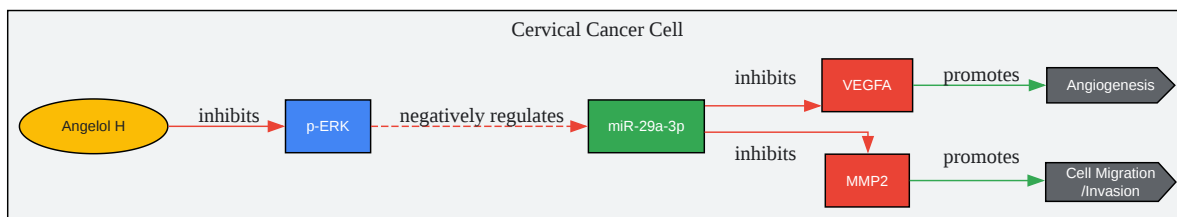
Target Molecule	Treatment	Relative Expression Level (Fold Change)	Standard Deviation
miR-29a-3p	Control	1.0	± 0.1
Angelol H (50 µM)	3.2	± 0.3	
MMP2	Control	1.0	± 0.1
Angelol H (50 µM)	0.4	± 0.05	
VEGFA	Control	1.0	± 0.1
Angelol H (50 µM)	0.3	± 0.04	

Table 3: Effect of **Angelol H** on Cell Migration and Angiogenesis

Assay	Treatment	Result (Normalized to Control)	Standard Deviation
Cell Migration	Control	1.0	± 0.1
Angelol H (50 µM)	0.35	± 0.06	
Tube Formation	Control	1.0	± 0.1
Angelol H (50 µM)	0.28	± 0.05	

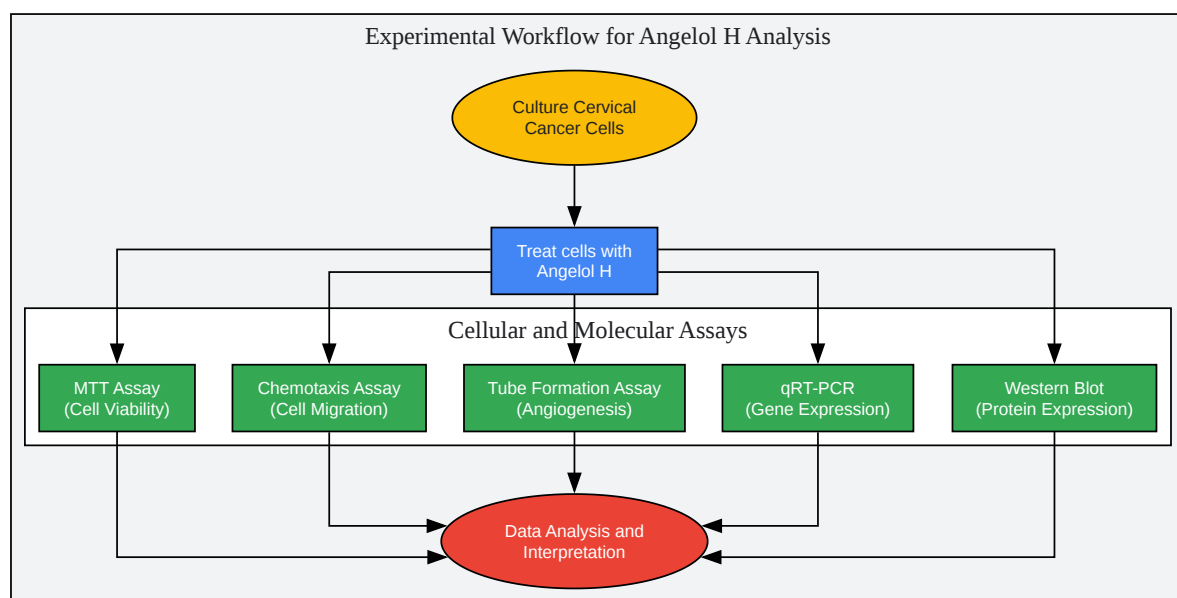
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway affected by **Angelol H** and a typical experimental workflow for its analysis.



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Angelol H Signaling Pathway in Cervical Cancer Cells.



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